

# Operational Guide: Disposal & Handling of 2,2-Dibromo-1-(4-methylphenyl)ethanone

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## Compound of Interest

Compound Name: 2,2-Dibromo-1-(4-methylphenyl)ethanone

CAS No.: 13664-98-7

Cat. No.: B080073

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-Dibromo-4-methylacetophenone[1]

## Executive Summary & Immediate Hazards

CAUTION: LACHRYMATOR / CORROSIVE[2]

**2,2-Dibromo-1-(4-methylphenyl)ethanone** (CAS: 619-41-0) is a potent lachrymator (tear-inducing agent) and a severe skin/eye irritant.[1] It is an

-halo ketone, a class of compounds highly reactive toward nucleophiles.

Critical Operational Directive:

- Never dispose of this compound in general trash or non-halogenated solvent waste.
- Never rinse glassware contaminated with this substance directly in an open sink; the vapors will clear the lab.
- Always segregate as Halogenated Organic Waste destined for high-temperature incineration.

## Chemical Profile & Properties[1][3][4][5][6]

Property	Data
Chemical Name	2,2-Dibromo-1-(4-methylphenyl)ethanone
Synonyms	-Dibromo-4-methylacetophenone; 4-Methylphenacylidene bromide
CAS Number	619-41-0
Molecular Formula	
Physical State	Solid (Crystalline)
Hazards (GHS)	H314 (Causes severe skin burns), H319 (Eye Irritant), Lachrymator
Reactivity	Electrophilic; reacts violently with strong bases and oxidizers.[1]

## Decontamination Protocol (Glassware & Surfaces)

The most common safety incidents occur during the cleaning of glassware, not the reaction itself. Residual amounts of

-halo ketones can vaporize during washing, causing respiratory distress.[1]

### The "Quench" Solution

Before disposal or washing, all glassware and tools must be chemically decontaminated to destroy the lachrymatory functionality.

Mechanism: The

-carbon is highly electrophilic. We use a sulfur-based nucleophile (Thiosulfate) to displace the bromine atoms, rendering the compound non-volatile and water-soluble.[1]

Preparation of Decon Solution (1 Liter):

- Solvent: 800 mL Ethanol (or Isopropanol) + 200 mL Water.

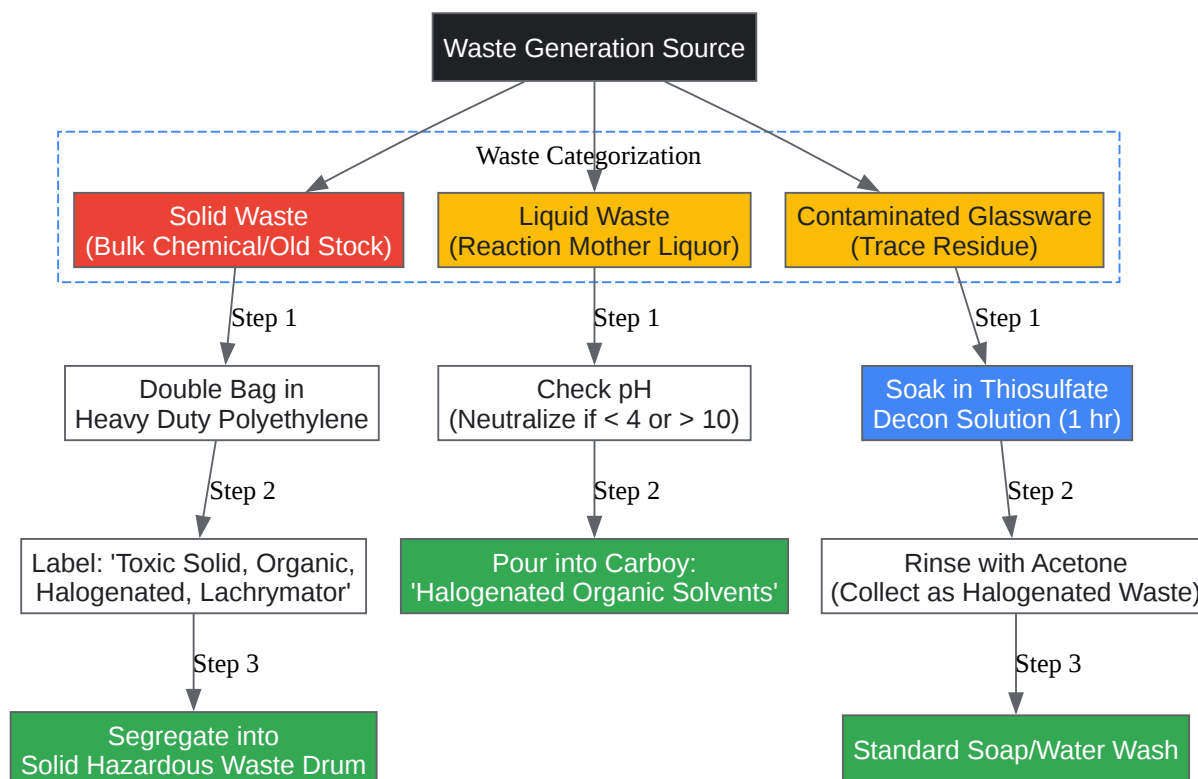
- Active Agent: Add 50g Sodium Thiosulfate ( ).
- Base (Optional but recommended): Add 5g Sodium Carbonate ( ) to neutralize generated HBr.

#### Decontamination Procedure:

- Soak: Submerge contaminated glassware/spatulas in the Decon Solution for at least 1 hour.
- Rinse: Rinse with acetone into the Halogenated Waste container.
- Wash: Only after the acetone rinse should glassware be moved to the sink for soap/water cleaning.

## Disposal Workflow

The following diagram outlines the decision logic for disposing of bulk material versus trace residues.



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Caption: Decision matrix for segregating solid, liquid, and trace waste streams to ensure EHS compliance.

## Detailed Disposal Procedures

### A. Solid Waste (Bulk Chemical)

Do not dissolve bulk solids for disposal; this increases volume and spill risk.

- Container: Use a wide-mouth HDPE (High-Density Polyethylene) jar.<sup>[1]</sup> Glass is acceptable but poses a breakage risk.

- Packaging: Place the primary container inside a clear, sealable plastic bag (secondary containment).
- Labeling: Clearly mark the container with the full chemical name and the warning "LACHRYMATOR - DO NOT OPEN."
- Destination: Lab Pack for high-temperature incineration equipped with flue gas scrubbing (to capture HBr/Br<sub>2</sub>).

## B. Liquid Waste (Reaction Mixtures)

- Segregation: Must go into Halogenated Solvent Waste.
  - Why? Non-halogenated waste streams (e.g., pure acetone/methanol) are often used as fuel blending. Halogens corrode standard burners and require specific scrubbers.
- Compatibility: Ensure the waste stream does not contain strong oxidizers (e.g., nitric acid) or strong alkalis, which can react exothermically with the ketone.

## C. Spill Management (Emergency)

If a spill occurs outside a fume hood:

- Evacuate: Clear the immediate area. The lachrymatory effect will be immediate.
- PPE: Full-face respirator with organic vapor cartridges, nitrile gloves (double layer), and lab coat.
- Absorb: Do not use paper towels (they increase surface area and evaporation). Use a commercial spill pillow or vermiculite.
- Neutralize: Cover the absorbed material with the Decon Solution (Thiosulfate) described in Section 3 to suppress vapors.
- Collect: Scoop into a jar, seal, and label as hazardous waste.

## Regulatory & Compliance Notes

- EPA Classification: Under 40 CFR 261, this material is considered a hazardous waste due to toxicity and reactivity characteristics.[3] While it may not have a specific "U" or "P" list code, it defaults to characteristic hazardous waste if it exhibits corrosivity (D002) or reactivity [1].
- DOT Transport: UN 3265 (Corrosive liquid, acidic, organic, n.o.s.) or UN 1759 (Corrosive solids, n.o.s.) [1] are commonly applied classifications for transport [2].

## References

- United States Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Title 40 CFR Part 261.[3] Available at: [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. Compound Summary: 2-Bromo-1-(4-methylphenyl)ethanone.[1] Available at: [\[Link\]](#)

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## Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [\[essr.umd.edu\]](http://essr.umd.edu)
- 2. 2-Bromo-4'-methylacetophenone | C<sub>9</sub>H<sub>9</sub>BrO | CID 69272 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 3. [epa.gov](http://epa.gov) [\[epa.gov\]](http://epa.gov)
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